

Personal protective equipment for handling Paromomycin

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Compound of Interest

Compound Name: Paromomycin

Cat. No.: B1678474

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Essential Safety and Handling Guide for Paromomycin

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Paromomycin**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Summary and Personal Protective Equipment (PPE)

Paromomycin presents several health hazards that necessitate the use of appropriate personal protective equipment. It can be harmful if swallowed, toxic upon skin contact or inhalation, and may cause skin, eye, and respiratory irritation.^{[1][2]} Furthermore, it is suspected of damaging fertility or the unborn child and may be toxic to the kidneys, liver, and heart with repeated or prolonged exposure.^{[1][3]}

The following table summarizes the recommended PPE for handling **Paromomycin**.

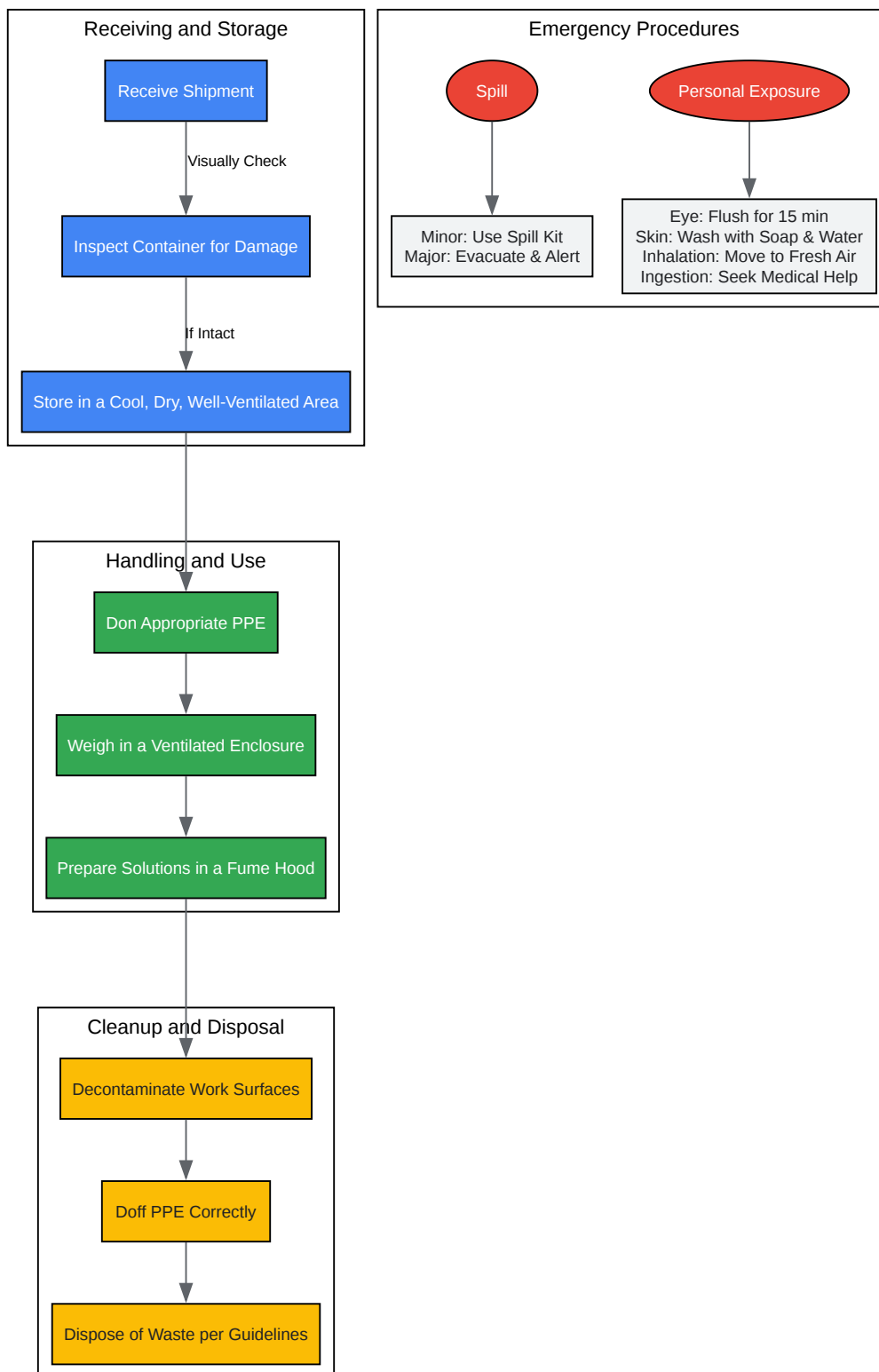
Protection Type	Required PPE	Specifications and Use Cases
Respiratory	Dust respirator / Air-purifying respirator	Use when handling powdered Paromomycin to prevent inhalation of dust particles. ^[4] Ensure a proper fit and use an approved/certified respirator. For firefighting or major spills, a self-contained breathing apparatus may be necessary.
Hand	Chemical-resistant gloves	Use nitrile, neoprene, P.V.C., or rubber gloves. Double gloving is recommended for enhanced protection. Always wear gloves on clean hands and wash hands thoroughly after removal.
Eye	Safety glasses with side shields or chemical goggles	Essential for protecting eyes from dust and splashes. A full-face shield can provide supplementary protection but should not be used as the primary eye protection. An eyewash station must be readily accessible.
Body	Laboratory coat / Impervious clothing	A standard lab coat is suitable for handling small quantities (up to 500 grams). For larger quantities or manufacturing operations, disposable coveralls with low permeability are recommended.
Footwear	Closed-toe shoes / Protective shoe covers	Closed-toe shoes are a minimum requirement in a laboratory setting. Protective

shoe covers are recommended
when handling larger
quantities.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Paromomycin** is crucial for minimizing risks. The following workflow outlines the key steps for safe handling.

Paromomycin Handling and Safety Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Paromomycin**.

Step-by-Step Handling Procedures

- Receiving and Storage:
 - Upon receipt, inspect the container for any signs of damage or leakage.
 - Store **Paromomycin** in a tightly sealed container in a cool, well-ventilated, and dry area, away from direct sunlight and sources of ignition.
- Preparation and Handling:
 - Always handle **Paromomycin** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
 - Avoid the formation of dust during handling.
 - Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
 - Do not eat, drink, or smoke in areas where **Paromomycin** is handled.
- Weighing and Solution Preparation:
 - When weighing the powdered form, use a balance inside a ventilated enclosure.
 - For solution preparation, add the powder to the solvent in a fume hood to prevent aerosol generation.

Emergency Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

Emergency Type	Immediate Action
Inhalation	Move the affected individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spills	Minor Spills: Evacuate non-essential personnel. Wearing appropriate PPE, cover the spill with an absorbent material. Use dry clean-up methods and avoid generating dust. Dampening the spill with water can help prevent dust from becoming airborne. Collect the material into a suitable container for disposal. Major Spills: Evacuate the area immediately and alert emergency personnel. Only trained personnel should handle the cleanup.

Disposal Plan

Proper disposal of **Paromomycin** and associated waste is essential to prevent environmental contamination and potential harm to others.

- Unused or Expired **Paromomycin**:
 - The preferred method of disposal is through a registered drug take-back program.
 - If a take-back program is not accessible, mix the **Paromomycin** with an undesirable substance like coffee grounds, dirt, or cat litter. Do not crush tablets or capsules.
 - Place the mixture in a sealed plastic bag and dispose of it in the household trash.
 - Do not flush **Paromomycin** down the toilet unless specifically instructed to do so by the product labeling, as this can harm aquatic life.
- Contaminated Materials:
 - Dispose of all contaminated PPE (gloves, lab coats, etc.) and cleaning materials as hazardous waste in accordance with local, state, and federal regulations.
 - Before recycling or discarding the original container, ensure all personal and prescription information is removed or blacked out to protect privacy.

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